Standard Operating Procedure: Safe Handling of Tfllrnpndk-NH2

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Compound of Interest

Compound Name: *Tfllrnpndk-NH2*

Cat. No.: *B12379800*

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This document provides essential safety and logistical guidance for the handling and disposal of **Tfllrnpndk-NH2**, a synthetic peptide of unknown toxicological properties. As the specific hazards of this compound have not been established, it must be treated as a potentially hazardous substance. The following procedures are designed to minimize exposure risk to laboratory personnel.

Hazard Assessment and Control

Given the unknown biological activity and potential potency of a novel peptide like **Tfllrnpndk-NH2**, a conservative approach to safety is mandatory. The primary risks include inhalation of airborne powder, skin or eye contact, and accidental ingestion. The "Hierarchy of Controls" is a framework used to select the most effective control measures.

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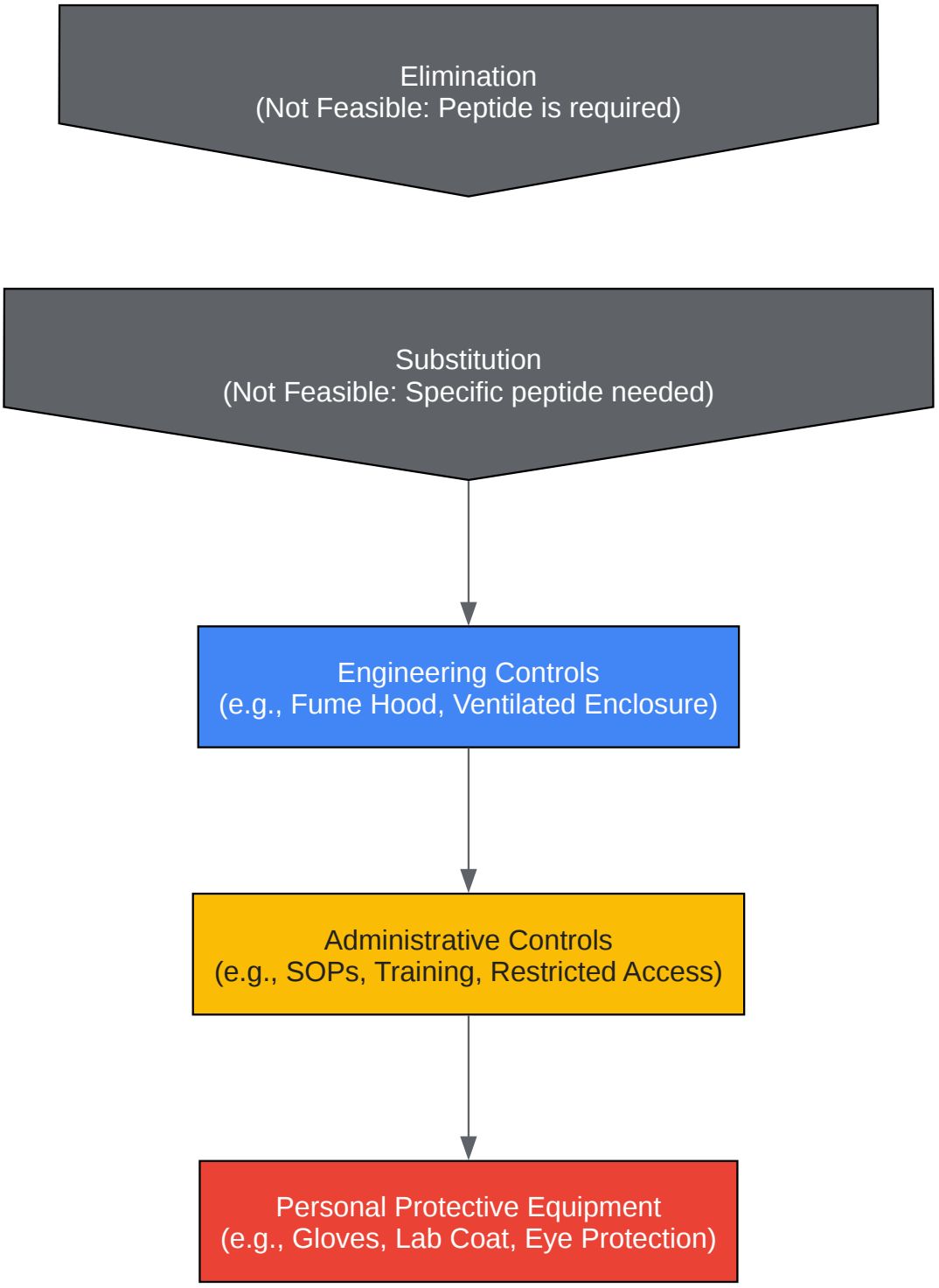

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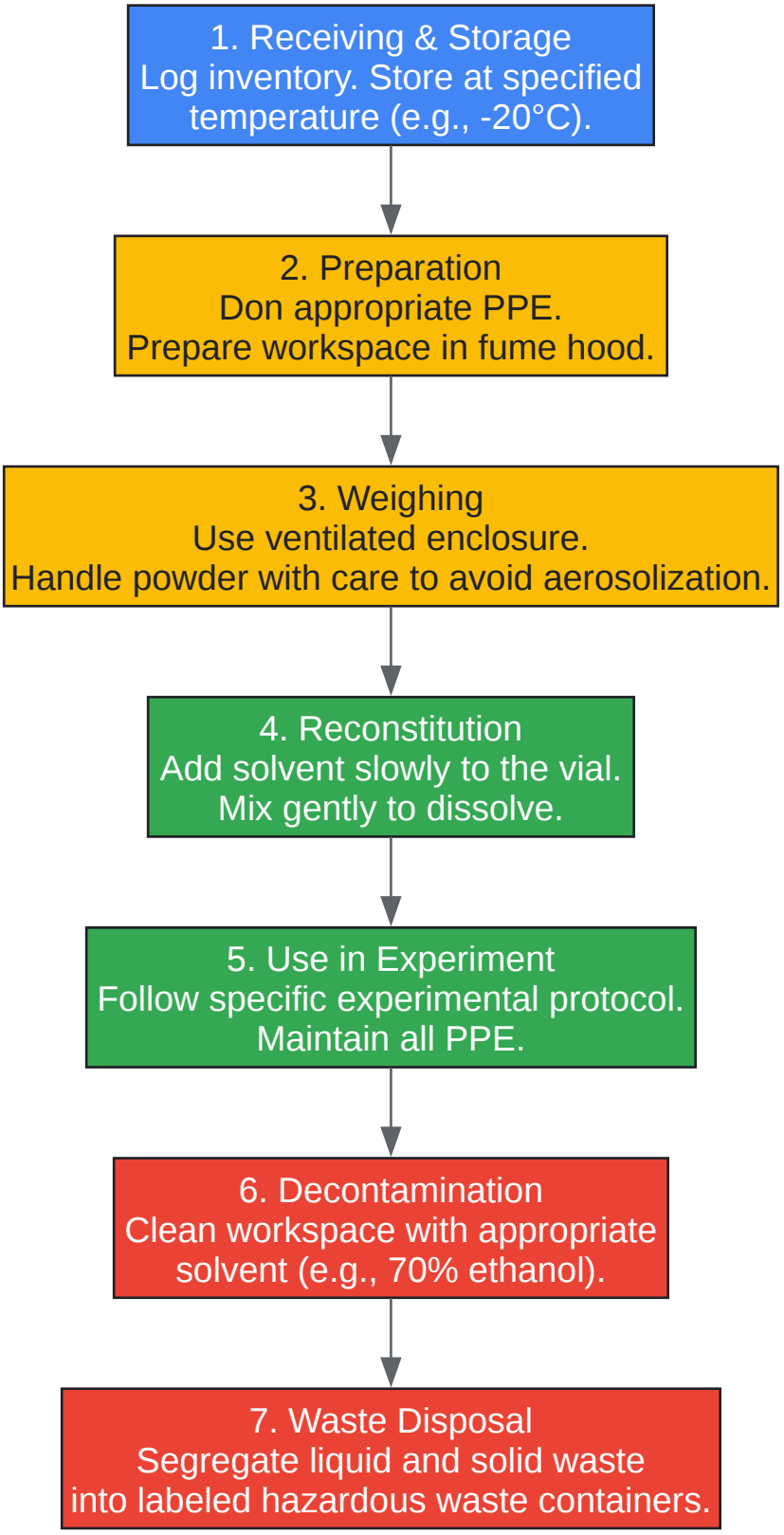

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